

Application Notes and Protocols for Measuring cAMP Accumulation Following BMS-470539 Treatment

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Compound of Interest

Compound Name: *BMS-470539 dihydrochloride*

Cat. No.: *B606234*

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These application notes provide detailed methodologies for quantifying cyclic adenosine monophosphate (cAMP) accumulation in response to treatment with BMS-470539, a potent and selective agonist of the Melanocortin 1 Receptor (MC1R). Accurate measurement of intracellular cAMP is crucial for characterizing the pharmacological activity of MC1R agonists and for screening novel modulators of this receptor.

BMS-470539 activates the MC1R, a Gs protein-coupled receptor (GPCR), stimulating adenylyl cyclase to convert ATP into cAMP.^[1] This second messenger then activates downstream signaling pathways, such as Protein Kinase A (PKA), mediating various cellular responses.^[1]
^[2]

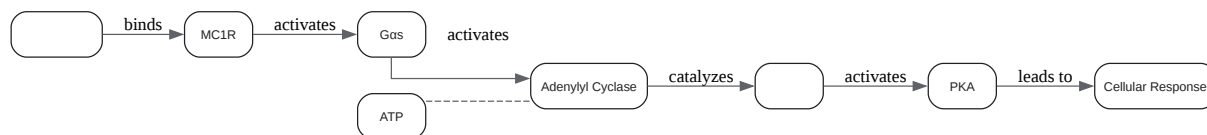
Data Presentation: Quantitative Analysis of BMS-470539 Activity

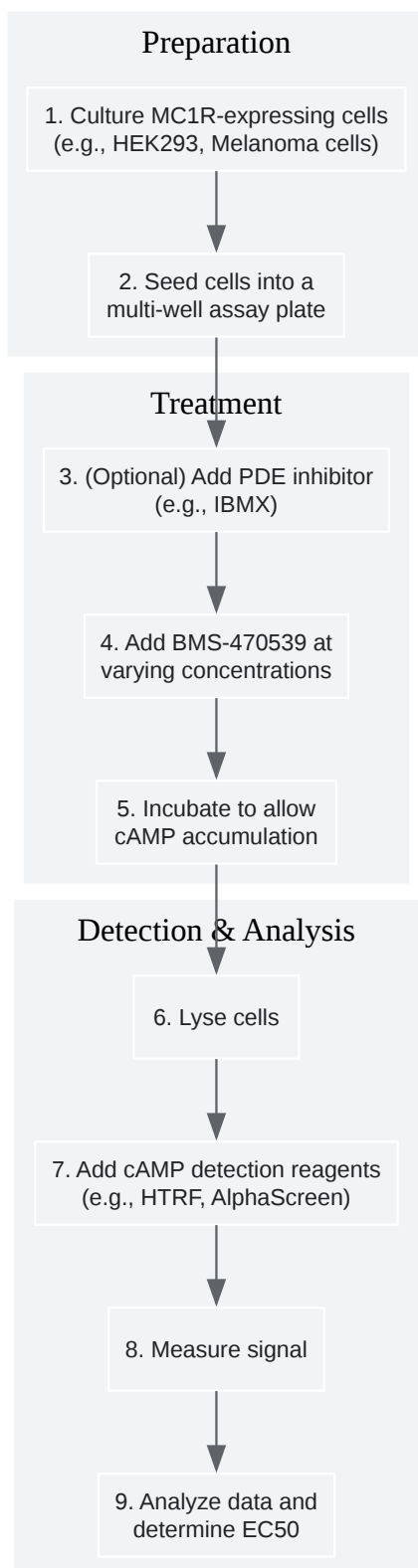
The potency of BMS-470539 is typically determined by its half-maximal effective concentration (EC50) in cAMP accumulation assays. Below is a summary of reported EC50 values.

Compound	Receptor	Cell Line/System	Assay Technology	EC50 (nM)	Reference
BMS-470539	Human MC1R	Not Specified	cAMP Accumulation Assay	16.8	[3]
BMS-470539	Murine MC1R	Not Specified	cAMP Accumulation Assay	11.6	[3]
BMS-470539	Human MC1R	HBL Melanoma Cells	NF-κB Luciferase Reporter	IC50 of 120 nM	[4]

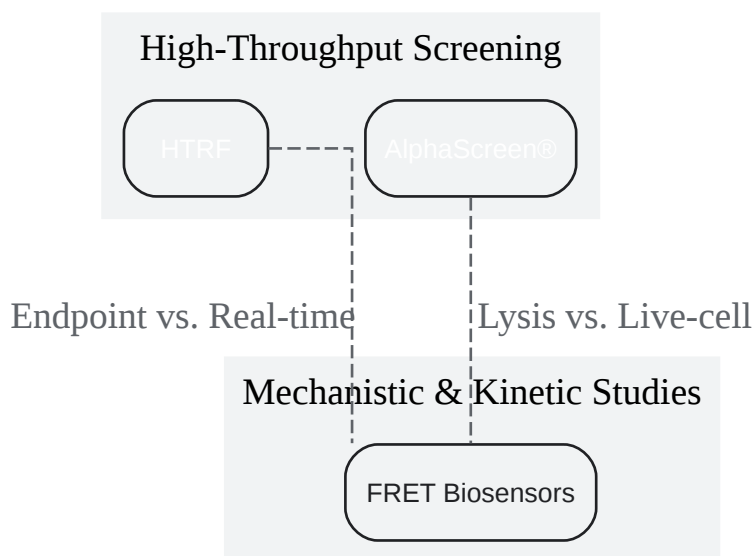
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the BMS-470539 signaling pathway leading to cAMP production and a generalized workflow for its measurement.





Choosing a cAMP Assay for BMS-470539



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References

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